

Essential Safety and Operational Guide for Handling BAY1143572 (Atuveciclib)

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Compound of Interest

Compound Name: BAY1143572

Cat. No.: B1191584

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **BAY1143572**, also known as Atuveciclib. As a potent and selective inhibitor of cyclin-dependent kinase 9 (CDK9), this compound requires stringent handling procedures to ensure personnel safety and maintain experimental integrity. Adherence to these guidelines is critical to minimize exposure risk and establish a safe laboratory environment.

Hazard Identification and Safety Data

While a comprehensive, publicly available safety data sheet (SDS) for **BAY1143572** is not consistently provided by all vendors, its classification as a potent kinase inhibitor necessitates handling it as a hazardous compound. The primary routes of exposure are inhalation of the powder, dermal contact, and accidental ingestion. Based on the safety information for potent kinase inhibitors and cytotoxic compounds, appropriate precautions must be taken.

The following table summarizes key quantitative data for **BAY1143572**.

Property	Value
Chemical Name	Atuveciclib
Synonyms	BAY1143572
Molecular Formula	C ₁₈ H ₁₈ FN ₅ O ₂ S
Molecular Weight	387.4 g/mol [1]
Appearance	Solid
Solubility	Soluble in DMSO (≥ 128.5 mg/mL)[2]
GHS Classification (Assumed)	Based on similar potent kinase inhibitors, assume: - Acute Toxicity, Oral (Category 4) - Potential for serious eye damage - Potential skin irritant
Storage	Store at -20°C for long-term stability.

Personal Protective Equipment (PPE)

A rigorous PPE protocol is mandatory for all personnel handling **BAY1143572**. The following equipment must be worn.

Handling Solid Compound (Weighing, Aliquoting):

- **Gloves:** Double-gloving with chemotherapy-rated nitrile gloves is required. The outer glove should be removed and disposed of immediately after handling the compound.
- **Eye Protection:** ANSI Z87.1-compliant safety goggles with side shields are mandatory.
- **Face Protection:** A full face shield should be worn over safety goggles to protect against splashes and aerosolized particles.
- **Respiratory Protection:** A NIOSH-approved N95 or higher-rated respirator is essential to prevent inhalation of the powdered compound. All work with the solid form must be conducted within a certified chemical fume hood or a ventilated balance enclosure.

- **Body Protection:** A disposable, solid-front, back-closing gown made of a low-permeability fabric is required. Cuffs should be tucked into the inner pair of gloves.
- **Foot and Hair Protection:** Disposable shoe covers and a hair bonnet must be worn.

Handling Solubilized Compound (Preparing Solutions, Cell Culture):

- **Gloves:** Double-gloving with nitrile gloves.
- **Eye Protection:** Safety goggles with side shields.
- **Body Protection:** A disposable, fluid-resistant lab coat or gown.

Operational Plans

Preparation and Handling Workflow

All procedures involving the solid form of **BAY1143572** must be performed in a designated area within a certified chemical fume hood to minimize the risk of inhalation and contamination.

- **Preparation:** Before handling the compound, ensure the work area is clean and decontaminated. Prepare all necessary equipment, including a calibrated analytical balance, weigh paper, spatulas, and solvent vials.
- **Donning PPE:** Follow the PPE donning procedure outlined in the workflow diagram below.
- **Weighing:** Carefully weigh the desired amount of **BAY1143572** powder on a tared weigh paper within the fume hood. Avoid any sudden movements that could generate dust.
- **Solubilization:** To create a stock solution, slowly add the desired solvent (e.g., DMSO) to the vial containing the powder. Cap the vial securely and vortex until the solid is completely dissolved.
- **Labeling:** Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

- Doffing PPE: After completing the work, follow the PPE doffing procedure outlined in the workflow diagram to prevent self-contamination.



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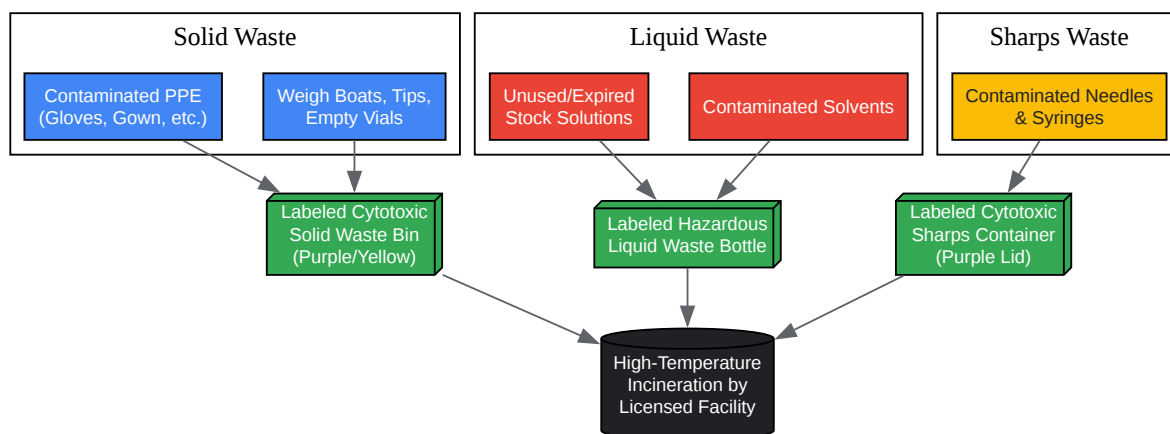
*PPE Donning and Doffing Workflow for **BAY1143572***

Disposal Plan

All materials that have come into contact with **BAY1143572** are considered hazardous waste and must be disposed of according to institutional, local, and national regulations.

- Solid Waste: All disposable PPE (gloves, gown, shoe covers, respirator), weigh papers, pipette tips, and empty vials should be collected in a designated, sealed, and clearly labeled "Cytotoxic Waste" or "Chemotherapy Waste" container. These containers are typically color-coded, often purple or yellow.
- Liquid Waste: Unused or expired stock solutions and contaminated solvents must be collected in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container. DO NOT pour any liquid waste containing **BAY1143572** down the drain.
- Sharps Waste: Needles, syringes, and any other sharp objects contaminated with **BAY1143572** must be disposed of in a puncture-proof, labeled sharps container designated for cytotoxic/chemotherapy waste.

All cytotoxic waste must be ultimately disposed of via high-temperature incineration by a licensed hazardous waste management facility.



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Disposal Workflow for **BAY1143572** Contaminated Materials

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References

- 1. Atuveciclib | C18H18FN5O2S | CID 121488167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. abmole.com [abmole.com]
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